

Application Notes & Protocols: Detection of Tribromoacetonitrile using the Purge and Trap Method

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Compound of Interest

Compound Name: Tribromoacetonitrile

Cat. No.: B141521

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This document provides a comprehensive guide to the detection of **tribromoacetonitrile**, a disinfection byproduct of potential health concern, in aqueous samples using the purge and trap (P&T) method coupled with gas chromatography-mass spectrometry (GC-MS).

Introduction

Tribromoacetonitrile (TBAN) is a member of the haloacetonitrile (HAN) class of disinfection byproducts (DBPs), which are formed when disinfectants like chlorine react with natural organic matter in water sources. Due to their potential health risks, sensitive and reliable methods for the detection and quantification of these compounds are crucial. The purge and trap technique is a highly effective method for the extraction and concentration of volatile organic compounds (VOCs) like TBAN from water matrices, offering excellent sensitivity and minimal solvent usage.

Principle of the Purge and Trap Method

The purge and trap method is a dynamic headspace extraction technique. An inert gas (typically helium or nitrogen) is bubbled through a water sample, stripping the volatile analytes from the liquid phase. The gas stream then carries the analytes to an adsorbent trap, where they are concentrated. After the purging process, the trap is rapidly heated, and the analytes

are desorbed into the carrier gas of a gas chromatograph (GC) for separation and subsequent detection by a mass spectrometer (MS).



Analytical Process for TBAN Detection

Sample Preparation

Sample Collection
(with quenching agent)

Storage at 4°C

Instrumental Analysis

Purge and Trap Extraction

GC-MS Analysis

Data Handling

Quantification using Calibration Curve

Reporting of Results

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